

Chemical Profile & Solubility Preparation

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Compound Focus: N-Acetyl-D-cysteine

CAS No.: 616-91-1

Cat. No.: S661176

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The table below summarizes the key chemical characteristics of **N-Acetyl-D-cysteine** and provides a standard method for preparing stock solutions [1].

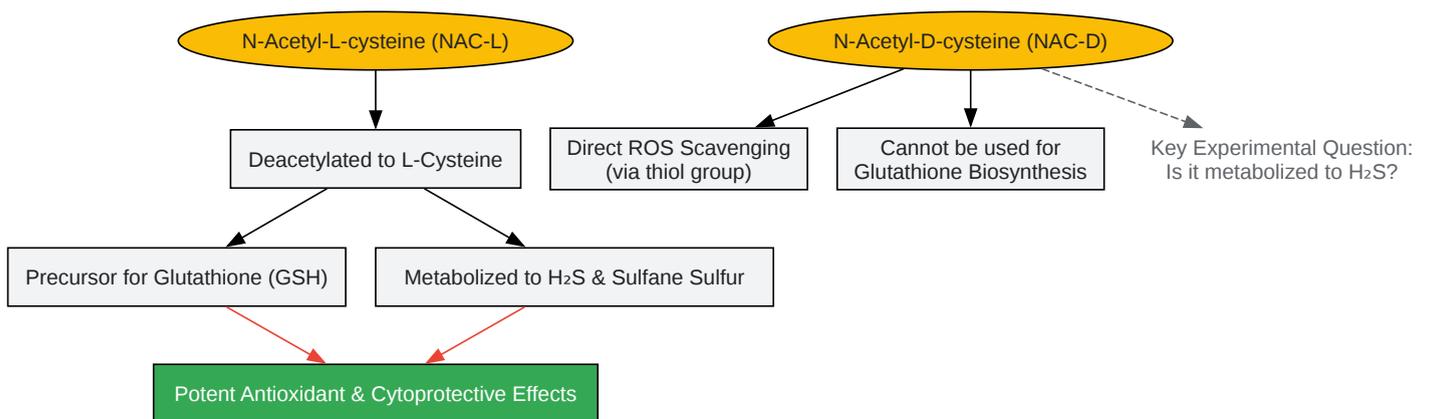
Property	Detail / Protocol Step
Chemical Formula	$C_5H_9NO_3S$ [1]
Molecular Weight	163.20 g/mol [1]
CAS No.	26117-28-2 [1]
Step 1: Solvent Selection	Use DMSO to pre-dissolve NAC-D for a master liquid stock solution [1].
Step 2: Solution Preparation	Sequentially add PEG300 , Tween 80 , and then ddH₂O to the DMSO master liquid. Ensure the solution is clear at each step before adding the next solvent [1].
Step 3: Alternative Preparation	As an alternative to the aqueous solution, the DMSO master liquid can be added to Corn Oil [1].

Key Differences from N-Acetyl-L-cysteine

For your experimental design, it is critical to note the fundamental difference between the D- and L- forms, which goes beyond solubility:

- **Inability to Boost Glutathione:** While N-Acetyl-*L*-cysteine (NAC-L) is renowned for its role as a precursor to glutathione (a key cellular antioxidant) [2] [3], N-Acetyl-*D*-cysteine **cannot participate in glutathione biosynthesis** [1].
- **Shared Antioxidant Property:** Both isomers possess a thiol group and can function as direct reactive oxygen species (ROS) scavengers, though this direct action is kinetically limited [1] [4]. The primary **antioxidant mechanism of NAC-L is now increasingly attributed to its role in generating hydrogen sulfide (H₂S) and subsequent sulfane sulfur species** [5] [4]. Whether NAC-D follows this same metabolic pathway is a key area for experimental verification.

The diagram below illustrates this critical mechanistic difference.



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Frequently Asked Questions (FAQs)

Q1: What is the primary research application of N-Acetyl-D-cysteine? NAC-D is primarily used as a **control compound** in experiments to distinguish between the effects of the thiol group (which both isomers

share) and the specific biochemical roles of the L-form, such as glutathione synthesis and integration into specific metabolic pathways [1].

Q2: The solution turns cloudy during preparation. What should I do? If the solution becomes cloudy at any stage, it indicates that the compound is precipitating. You should:

- **Stop** adding the next solvent.
- **Re-clarify** the solution using physical methods such as vortexing, sonication, or a warm water bath [1].
- **Ensure the solution is completely clear** before proceeding to the next step.

Q3: How should I store N-Acetyl-D-cysteine stock solutions? Always follow the manufacturer's specific storage recommendations. For long-term stability, it is generally advised to:

- Store the **lyophilized powder** in a cool, dry place.
- Aliquot the **prepared stock solutions** and store them at recommended temperatures (often -20°C or below) to avoid repeated freeze-thaw cycles [1].

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References

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